

Safeguarding Researchers: A Comprehensive Guide to Handling Mn(II)-DO3A (sodium)

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Compound of Interest		
Compound Name:	Mn(II)-DO3A (sodium)	
Cat. No.:	B15138120	Get Quote

For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This document provides essential safety and logistical information for **Mn(II)-DO3A (sodium)**, a manganese-based complex with potential as an alternative to gadolinium-based MRI contrast agents.

This guide outlines the necessary personal protective equipment (PPE), step-by-step operational procedures, and disposal plans to ensure the well-being of laboratory personnel and to maintain a safe research environment.

Essential Safety Information at a Glance

A thorough understanding of the physical and chemical properties of a substance is the foundation of safe handling. The following table summarizes key quantitative data for **Mn(II)-DO3A (sodium)**.



Property	Value	Reference
Molecular Formula	C14H23MnN4NaO6	[1]
Molecular Weight	421.28 g/mol	[1]
Appearance	White to off-white solid	[1]
CAS Number	120066-53-7	[1]
Storage Temperature	-20°C for 1 month, -80°C for 6 months (sealed from moisture)	[2]

Personal Protective Equipment (PPE): Your First Line of Defense

When handling **Mn(II)-DO3A (sodium)**, as with any chemical, appropriate personal protective equipment is mandatory to prevent exposure. The recommended PPE includes:

- Eye and Face Protection: Chemical safety goggles or a face shield should be worn to protect against splashes. Standard safety glasses do not provide adequate protection.
- Skin Protection:
 - Gloves: Chemical-resistant gloves, such as nitrile or neoprene, are essential to prevent skin contact.[3] Always inspect gloves for any signs of degradation or puncture before use.
 - Lab Coat: A full-length laboratory coat should be worn to protect skin and clothing from contamination.
- Respiratory Protection: While not typically required under normal handling conditions with adequate ventilation, a NIOSH-approved respirator with a particulate filter may be necessary if there is a risk of generating dust or aerosols.[3][4]

Step-by-Step Handling Protocol

Adherence to a standardized protocol is critical for minimizing risks. The following steps provide guidance for the safe handling of **Mn(II)-DO3A (sodium)** from receipt to disposal.



1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the compound in a cool, dry, and well-ventilated area, away from incompatible materials.[4]
- Follow the recommended storage temperatures to ensure stability: -20°C for short-term storage (1 month) and -80°C for long-term storage (6 months), keeping the container tightly sealed to protect from moisture.[2]

2. Preparation and Use:

- Handle the compound in a designated area, such as a chemical fume hood, to minimize inhalation exposure.
- Avoid creating dust when handling the solid form.[4]
- If preparing a solution, add the solid to the solvent slowly to avoid splashing. If using water as the stock solution, it is recommended to filter and sterilize it with a 0.22 µm filter before use.[2]
- Use only non-sparking tools and equipment, especially when opening and closing containers.[3]

3. General Hygiene:

- Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.[3]
- Do not eat, drink, or smoke in areas where chemicals are handled or stored.[5]

Disposal Plan: Responsible Waste Management

Proper disposal of chemical waste is crucial for environmental protection and regulatory compliance.

- Contaminated Materials: All disposable items that have come into contact with Mn(II)-DO3A
 (sodium), such as gloves, pipette tips, and paper towels, should be collected in a
 designated and clearly labeled hazardous waste container.
- Unused Product: Unused or waste **Mn(II)-DO3A (sodium)** should be disposed of as hazardous chemical waste. Do not dispose of it down the drain or in the regular trash.



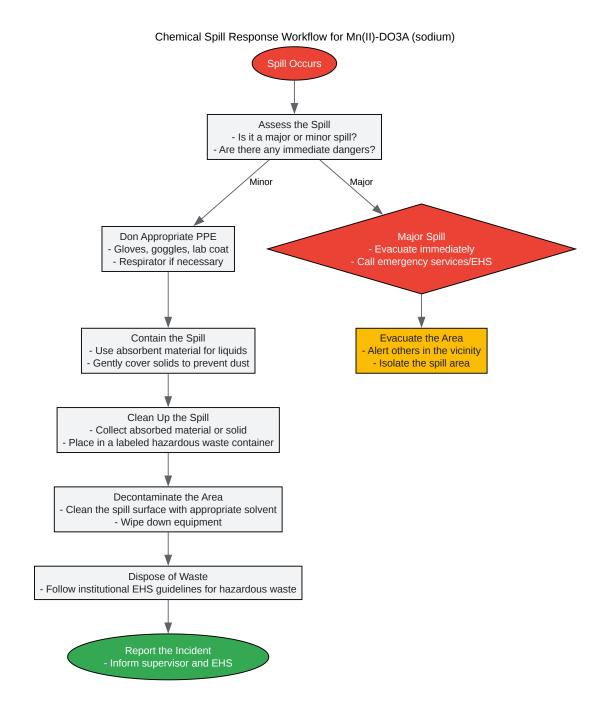


 Regulations: All chemical waste must be disposed of in accordance with local, state, and federal regulations. Consult your institution's environmental health and safety (EHS) office for specific guidance.

Emergency Procedures: Chemical Spill Workflow

In the event of a chemical spill, a prompt and organized response is essential to mitigate any potential hazards. The following diagram illustrates the logical workflow for handling a spill of **Mn(II)-DO3A (sodium)**.





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